

A Comparative Guide to the Mechanical Properties of Aniline Formaldehyde Composites

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Compound of Interest

Compound Name: *Aniline;formaldehyde*

Cat. No.: *B1583644*

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For Researchers, Scientists, and Drug Development Professionals: An Objective Comparison of Aniline Formaldehyde Composites Against Phenol Formaldehyde and Urea Formaldehyde Alternatives, Supported by Experimental Data.

This guide provides a comprehensive analysis of the mechanical properties of aniline formaldehyde composites, benchmarked against two common thermosetting resins: phenol formaldehyde and urea formaldehyde. The data presented is curated from scientific literature to offer an objective comparison for material selection and development in research and pharmaceutical applications.

Data Presentation: A Side-by-Side Look at Mechanical Performance

The selection of a composite material is often dictated by its mechanical resilience. The following table summarizes key mechanical properties of aniline formaldehyde, phenol formaldehyde, and urea formaldehyde composites, providing a quantitative basis for comparison.

Mechanical Property	Aniline Formaldehyde	Phenol Formaldehyde	Urea Formaldehyde	Test Standard
Tensile Strength	50 - 100 MPa[1]	35 - 50 MPa	35 - 70 MPa	ASTM D638 / D3039
Compressive Strength	50 - 150 MPa[1]	150 - 250 MPa	140 - 210 MPa	ASTM D695
Flexural Strength	Data not readily available	70 - 100 MPa	70 - 140 MPa	ASTM D790
Impact Strength (Izod)	Data not readily available	0.59 - 1.13 kJ/m²[2]	Data not readily available	ASTM D256
Hardness (Rockwell)	High (qualitative)	M80 - M100	M110 - M120	ASTM D785

Experimental Protocols: Methodologies for Mechanical Validation

The data presented in this guide is contingent on standardized testing methodologies. The following protocols, based on ASTM standards, are fundamental to the validation of the mechanical properties of these composites.

Tensile Testing

- Standard: ASTM D638 (Standard Test Method for Tensile Properties of Plastics) or ASTM D3039 (Standard Test Method for Tensile Properties of Polymer Matrix Composite Materials).
- Specimen: "Dog-bone" shaped specimens with a defined gauge length are used to ensure that failure occurs in the central portion.
- Procedure: The specimen is mounted in the grips of a universal testing machine and subjected to a constant rate of extension until it fractures. The load and displacement are recorded throughout the test.
- Key Parameters:

- Tensile Strength: The maximum stress the material can withstand before breaking.
- Young's Modulus: A measure of the material's stiffness.
- Elongation at Break: The percentage increase in length at the point of fracture.

Compressive Testing

- Standard: ASTM D695 (Standard Test Method for Compressive Properties of Rigid Plastics).
- Specimen: Typically cylindrical or rectangular blocks.
- Procedure: The specimen is placed between two compression plates in a universal testing machine and subjected to a compressive load at a constant rate until it fails.
- Key Parameters:
 - Compressive Strength: The maximum compressive stress a material can withstand before failure.
 - Compressive Modulus: A measure of the material's stiffness under compression.

Flexural Testing (Three-Point Bending)

- Standard: ASTM D790 (Standard Test Methods for Flexural Properties of Unreinforced and Reinforced Plastics and Electrical Insulating Materials).
- Specimen: A rectangular bar of specified dimensions.
- Procedure: The specimen is placed on two supports and a load is applied to the center of the specimen until it fractures or bends to a specified degree.
- Key Parameters:
 - Flexural Strength: The maximum stress experienced by the material at its outermost fiber on the convex or tension side.
 - Flexural Modulus: A measure of the material's stiffness in bending.

Impact Testing (Izod)

- Standard: ASTM D256 (Standard Test Methods for Determining the Izod Pendulum Impact Resistance of Plastics).
- Specimen: A rectangular bar, typically with a V-notch.
- Procedure: The specimen is clamped at one end and struck by a swinging pendulum. The energy absorbed by the specimen in breaking is a measure of its impact strength.
- Key Parameter:
 - Impact Strength: The energy required to fracture a standard specimen.

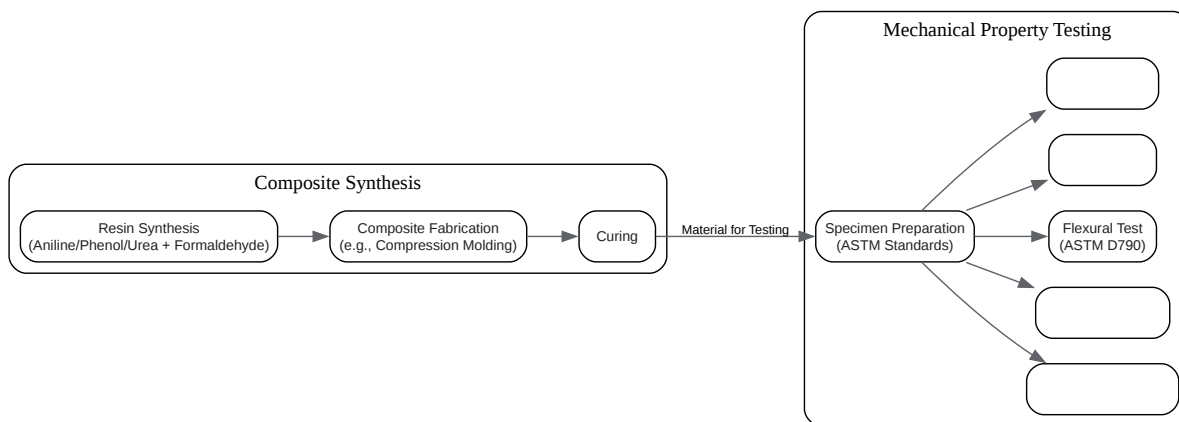
Hardness Testing (Rockwell)

- Standard: ASTM D785 (Standard Test Method for Rockwell Hardness of Plastics and Electrical Insulating Materials).
- Procedure: An indenter is forced into the surface of the material under a specific load. The depth of indentation is measured to determine the Rockwell hardness number.
- Key Parameter:
 - Rockwell Hardness: A measure of the material's resistance to indentation.

Visualizing the Process and Chemistry

To further elucidate the processes involved in validating and understanding the mechanical properties of these composites, the following diagrams are provided.

Experimental Workflow



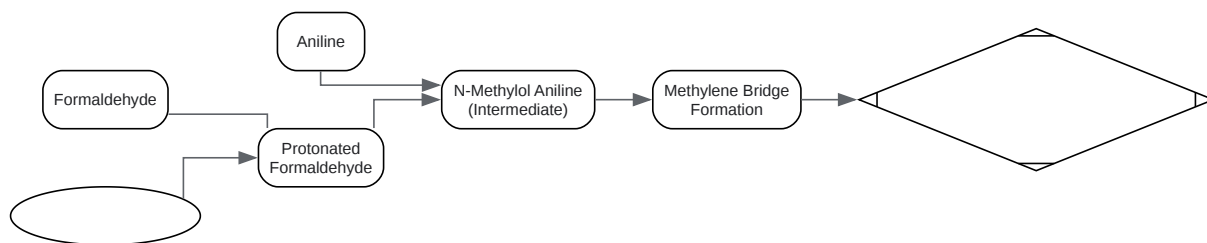
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A generalized workflow for the synthesis and mechanical testing of formaldehyde-based composites.

Signaling Pathways: Resin Formation and Curing

The mechanical properties of thermosetting composites are intrinsically linked to their chemical structure, which is established during synthesis and curing. The following diagrams illustrate the simplified reaction pathways for the formation of aniline formaldehyde, phenol formaldehyde, and urea formaldehyde resins.

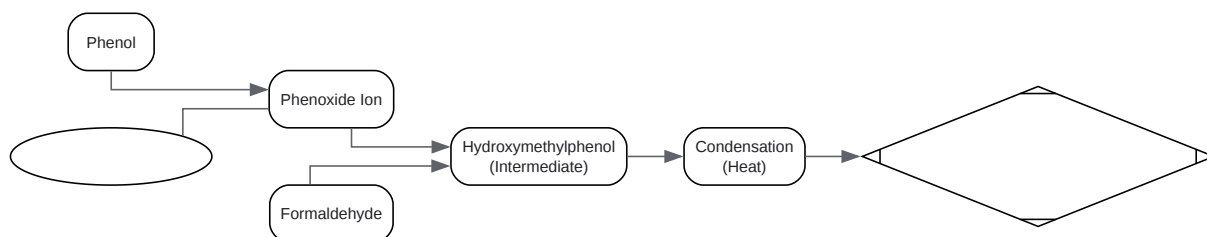
Aniline Formaldehyde Resin Synthesis



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Acid-catalyzed polymerization of aniline and formaldehyde leading to a cross-linked network.

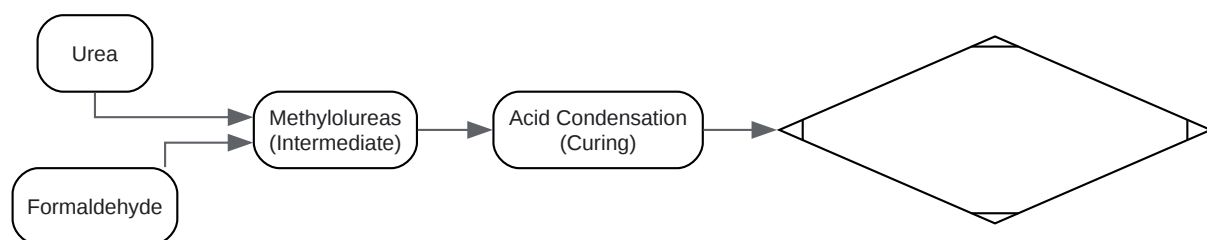
Phenol Formaldehyde Resin Synthesis (Resole)



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Base-catalyzed polymerization of phenol and formaldehyde to form a resole-type resin.

Urea Formaldehyde Resin Synthesis



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Polymerization of urea and formaldehyde, followed by acid-catalyzed curing to form a thermoset.

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References

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- 2. Enhanced Electrical Properties and Impact Strength of Phenolic Formaldehyde Resin Using Silanized Graphene and Ionic Liquid - PMC [pmc.ncbi.nlm.nih.gov]
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